

Introduction: The Importance of DMSO Solubility in Research

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Compound of Interest

Compound Name: 4-Hydroxy-7-methoxycoumarin

CAS No.: 17575-15-4

Cat. No.: B561722

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4-Hydroxy-7-methoxycoumarin, a derivative of the natural product coumarin, has garnered significant interest for its pharmacological properties, notably its anti-inflammatory effects.[1][2] In drug discovery and biological research, Dimethyl Sulfoxide (DMSO) is an indispensable polar aprotic solvent, prized for its remarkable ability to dissolve a wide array of compounds that are otherwise sparingly soluble in aqueous solutions.[3]

Establishing the precise solubility of a compound like **4-Hydroxy-7-methoxycoumarin** in DMSO is a critical preliminary step for a multitude of applications, including:

- **High-Throughput Screening (HTS):** Preparing high-concentration stock solutions is fundamental for automated screening campaigns.
- **Cell-Based Assays:** Accurate dosing of cells requires a soluble, stable, and concentrated stock to minimize the final vehicle concentration, as high concentrations of DMSO can be cytotoxic or induce off-target effects.[3]
- **NMR Spectroscopy:** Deuterated DMSO (DMSO-d6) is a standard solvent for NMR analysis, making solubility a prerequisite for structural and purity assessments.[4][5]

This guide provides the foundational knowledge and practical methodologies to confidently work with **4-Hydroxy-7-methoxycoumarin** in DMSO.

Physicochemical Properties of 4-Hydroxy-7-methoxycoumarin

Understanding the molecular characteristics of **4-Hydroxy-7-methoxycoumarin** is essential to comprehending its behavior in DMSO. The key properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₈ O ₄	[6][7]
Molecular Weight	192.17 g/mol	[7]
Appearance	Beige to pink powder/crystalline solid	[8][9]
Melting Point	241-243°C	[6]
IUPAC Name	4-hydroxy-7-methoxychromen-2-one	[7]

The structure of **4-Hydroxy-7-methoxycoumarin** features a benzopyranone core with a hydroxyl group at the 4-position and a methoxy group at the 7-position. The hydroxyl group can act as a hydrogen bond donor, while the carbonyl, ether, and hydroxyl oxygens are all potential hydrogen bond acceptors. This combination of polar functional groups dictates its interaction with solvents.

The Science of Solubility: Why 4-Hydroxy-7-methoxycoumarin Dissolves in DMSO

Multiple sources confirm that **4-Hydroxy-7-methoxycoumarin** is soluble in DMSO.[6][8] The underlying principle for this high solubility lies in the chemical nature of both the solute and the solvent.

DMSO is a polar aprotic solvent. Its polarity arises from the highly polar sulfoxide bond (S=O). The oxygen atom is a strong hydrogen bond acceptor, while the molecule lacks acidic protons

to act as a hydrogen bond donor.

The dissolution process is driven by favorable intermolecular interactions:

- **Disruption of the Crystal Lattice:** Energy is required to overcome the intermolecular forces holding the **4-Hydroxy-7-methoxycoumarin** molecules together in their solid, crystalline state.
- **Solvent-Solute Interaction:** The hydroxyl group of the coumarin can form a strong hydrogen bond with the sulfoxide oxygen of DMSO. Furthermore, dipole-dipole interactions occur between the polar regions of the coumarin ring system and the S=O bond of DMSO.

While specific quantitative data for **4-Hydroxy-7-methoxycoumarin** is not readily available in the literature, its parent compound, 4-hydroxycoumarin, is reported to have a solubility of approximately 30 mg/mL in DMSO.[9] The addition of a methoxy group in the 7-position is not expected to drastically decrease solubility in DMSO and may even enhance it due to additional dipole-dipole interactions. However, empirical determination remains the gold standard.

Experimental Protocols for Solubility Assessment

Accurate determination of solubility is crucial for experimental reproducibility. The following protocols provide step-by-step methodologies for both qualitative and quantitative assessment.

Protocol 1: Qualitative Solubility Assessment (Visual Method)

This method provides a rapid, non-quantitative confirmation of solubility up to a target concentration.

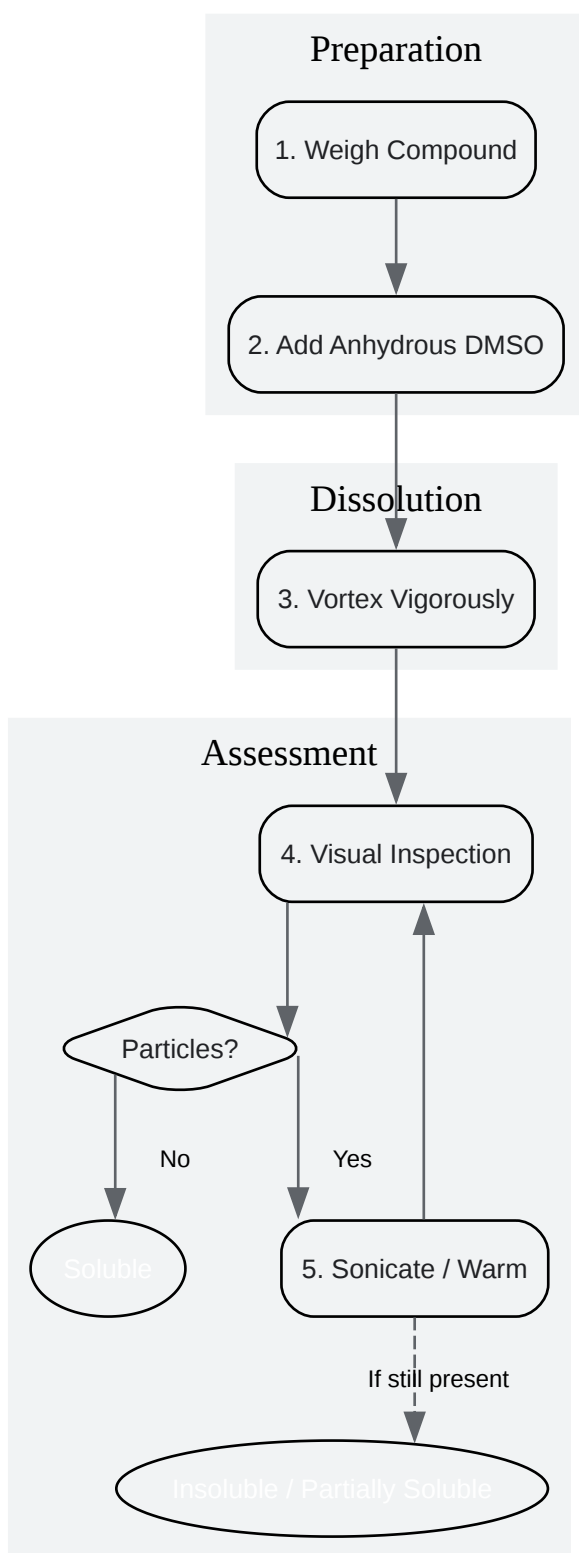
Objective: To visually determine if **4-Hydroxy-7-methoxycoumarin** is soluble in DMSO at a specific concentration (e.g., 100 mM).

Methodology:

- **Calculation:** Calculate the mass of **4-Hydroxy-7-methoxycoumarin** (MW: 192.17 g/mol) required to prepare a 100 mM stock solution. For 1 mL of solution: $\text{Mass (mg)} = 192.17 \text{ g/mol} \times 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 1000 \text{ mg/g} = 19.22 \text{ mg}$

- Preparation: Accurately weigh ~19.2 mg of the compound into a sterile microcentrifuge tube.
[4]
- Solvent Addition: Add 1.0 mL of anhydrous DMSO to the tube.[4]
- Dissolution: Tightly cap the tube and vortex vigorously for 1-2 minutes.[4]
- Visual Inspection: Hold the tube against a light source and carefully inspect for any visible, undissolved particles.[4]
- Further Action (if needed): If undissolved solid remains, sonicate the tube in a water bath for 5-10 minutes. Gentle warming (e.g., to 37°C) can also be applied, but must be used with caution as heat can degrade some compounds.[3][4]
- Conclusion: A completely clear solution indicates that the compound is soluble at this concentration. The presence of particulates indicates it is not fully soluble.

Workflow for Qualitative Solubility Assessment



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